

SU 4984 structure and molecular weight

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Compound of Interest

Compound Name: SU 4984
Cat. No.: B1233638

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Part 1: Executive Summary

SU 4984 (CAS: 186610-89-9) is a synthetic small-molecule indolinone derivative designed as a potent, ATP-competitive inhibitor of the Fibroblast Growth Factor Receptor 1 (FGFR1) tyrosine kinase. With a molecular weight of 333.38 g/mol, it functions by occupying the ATP-binding pocket of the receptor's catalytic domain, thereby blocking autophosphorylation and downstream signaling cascades essential for angiogenesis and cell proliferation.

While primarily recognized for its activity against FGFR1 ($IC_{50} \approx 10\text{--}20\text{ }\mu\text{M}$), **SU 4984** exhibits a multi-kinase inhibitory profile, also affecting Platelet-Derived Growth Factor Receptor (PDGFR) and the Insulin-Like Growth Factor 1 Receptor (IGF-1R).^[1] This guide details the structural basis of its activity, physicochemical handling requirements, and validated protocols for experimental application.

Part 2: Chemical Identity & Structural Analysis

The pharmacological efficacy of **SU 4984** is derived from its indolinone scaffold, a privileged structure in kinase inhibitor medicinal chemistry (analogous to SU5402 and Sunitinib). The molecule consists of an oxindole core linked via a methine bridge to a benzyl ring, which is further substituted with a formyl-piperazine moiety.

Physicochemical Data Table

Property	Specification
Common Name	SU 4984
Chemical Name	3-[4-(1-Formylpiperazin-4-yl)benzylidenyl]-2-indolinone
CAS Registry Number	186610-89-9
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂
Molecular Weight	333.38 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DMSO (up to ~20-50 mM); Insoluble in water
SMILES	<chem>O=CN1CCN(CC1)c2ccc(C=C3C(=O)Nc4ccccc34)cc2</chem>

Structural Visualization (Graphviz)

The following diagram illustrates the chemical connectivity of **SU 4984**, highlighting the three distinct pharmacophores: the Indolinone Core (H-bond donor/acceptor for the kinase hinge region), the Benzylidene Linker, and the Piperazine Tail (solubilizing group).

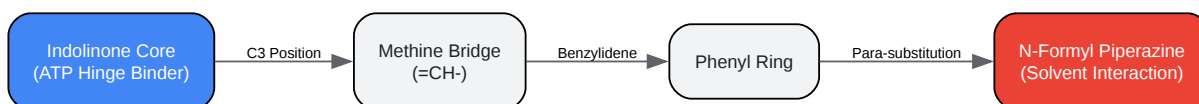


Figure 1: Pharmacophore segmentation of SU 4984.

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Figure 1: Pharmacophore segmentation of **SU 4984** demonstrating the modular assembly of the kinase inhibitor.

Part 3: Mechanism of Action

SU 4984 functions as a Type I kinase inhibitor. It binds to the active conformation of the FGFR1 kinase domain.

- **ATP Competition:** The indolinone core mimics the adenine ring of ATP. It inserts into the cleft between the N-terminal and C-terminal lobes of the kinase.
- **Hinge Interaction:** The nitrogen (NH) and carbonyl (C=O) of the oxindole ring form hydrogen bonds with the backbone residues of the kinase hinge region, anchoring the molecule.
- **Steric Blockade:** The benzylidene and piperazine extensions project into the solvent-accessible region or hydrophobic pocket, preventing the binding of ATP and the subsequent transfer of the gamma-phosphate to tyrosine residues on the activation loop.

Signaling Pathway Inhibition

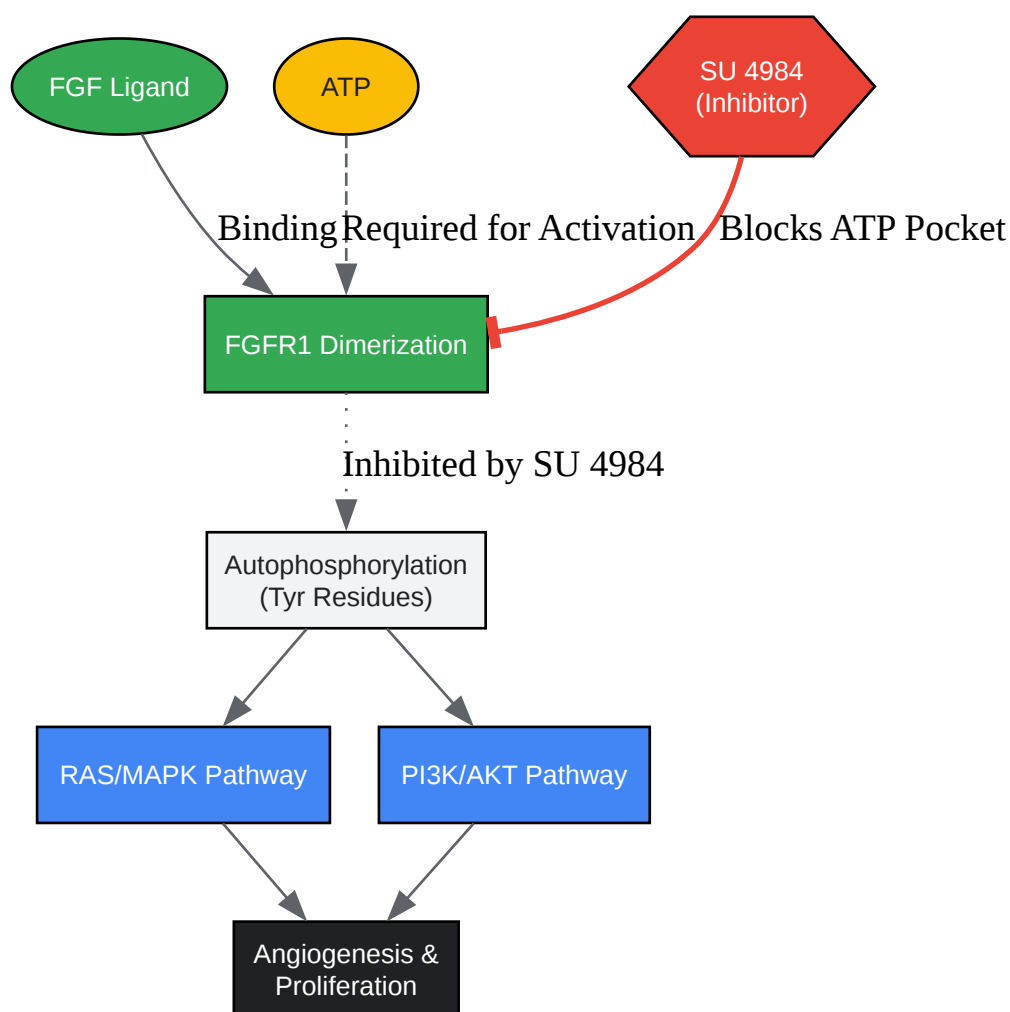


Figure 2: Signal transduction blockade by SU 4984 at the receptor level.

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Figure 2: Signal transduction blockade by **SU 4984** at the receptor level.^{[1][2][3][4][5][6][7][8][9][10][11][12]}

Part 4: Experimental Handling & Protocols

To ensure data integrity, **SU 4984** must be handled strictly according to its physicochemical limitations. It is hydrophobic and prone to precipitation in aqueous buffers if not properly formulated.

Solubilization Protocol (Stock Solution)

Reagents:

- **SU 4984** Solid (Store at -20°C, desiccated).
- Anhydrous DMSO (Dimethyl Sulfoxide), cell culture grade (≥99.9%).

Procedure:

- Calculation: To prepare a 10 mM stock solution:
 - Weigh 3.33 mg of **SU 4984**.
 - Dissolve in 1.0 mL of anhydrous DMSO.
 - Note: If weighing smaller amounts, adjust volume accordingly (e.g., 1 mg in 300 µL DMSO).
- Dissolution: Vortex vigorously for 30–60 seconds. The powder should dissolve completely to form a clear yellow/orange solution. If particulates persist, warm slightly to 37°C for 2 minutes.
- Aliquoting: Do not store the bulk stock at 4°C. Aliquot into small volumes (e.g., 50 µL) in light-protected (amber) microcentrifuge tubes.

- Storage: Store aliquots at -20°C or -80°C. Stable for 6 months. Avoid repeated freeze-thaw cycles (maximum 1 cycle recommended).

In Vitro Assay Dilution

When using **SU 4984** in cell-based assays (e.g., HUVEC proliferation or kinase assays), the final DMSO concentration must be minimized to avoid solvent toxicity.

Workflow:

- Thaw a 10 mM DMSO stock aliquot at room temperature.
- Intermediate Dilution: Prepare a 10x or 100x intermediate solution in culture medium or buffer immediately before use.
 - Example: To achieve 10 µM final concentration: Dilute 1 µL of 10 mM Stock into 999 µL of medium (1:1000 dilution).
- Precipitation Check: Inspect the intermediate dilution for turbidity. **SU 4984** has low aqueous solubility. If precipitation occurs, use a lower concentration or add a solubilizing agent (e.g., cyclodextrin) if compatible with the assay.
- Treatment: Add the intermediate solution to cells. Ensure the final DMSO concentration is ≤ 0.1%.

Part 5: References

- Mohammadi, M., et al. (1997). Structures of the tyrosine kinase domain of fibroblast growth factor receptor in complex with inhibitors. *Science*, 276(5314), 955-960. (Foundational structural biology of indolinone inhibitors).
- TargetMol. (2023). SU4984 Product Data Sheet. Retrieved from
- MedChemExpress. (2023). SU4984: FGFR1 Inhibitor.[1][13] Retrieved from
- PubChem. (2023). Compound Summary: **SU 4984**. [1][13][14] National Library of Medicine. Retrieved from

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. [Cas Landing](https://thermofisher.com) [thermofisher.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. High-resolution crystal structures of alternate forms of the human CD44 hyaluronan-binding domain reveal a site for protein interaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. gchemglobal.com [gchemglobal.com]
- 6. Crystal structure and stability of gyrase–fluoroquinolone cleaved complexes from *Mycobacterium tuberculosis* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Acidic dimethyl sulfoxide: A solvent system for the fast dissolution of pectin derivatives suitable for subsequent modification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Crystal structure and stability of gyrase-fluoroquinolone cleaved complexes from *Mycobacterium tuberculosis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ptacts.uspto.gov [ptacts.uspto.gov]
- 11. Demystifying the Antidepressant Mechanism of Action of Stinels, a Novel Class of Neuroplastogens: Positive Allosteric Modulators of the NMDA Receptor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. selleckchem.com [selleckchem.com]
- 13. SU4984 | PDGFR | FGFR | IGF-1R | TargetMol [targetmol.com]
- 14. molcore.com [molcore.com]
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